

In-Depth Technical Guide to Ojv-VI: A Steroidal Glycoside from *Ophiopogon japonicus*

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Compound of Interest

Compound Name: Ojv-VI

Cat. No.: B1252712

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ojv-VI is a steroidal glycoside isolated from the subterranean parts of *Ophiopogon japonicus*, a plant with a history of use in traditional medicine. Its full chemical name is 25(S)-Ruscogenin 1-O-[α -L-rhamnopyranosyl-(1 \rightarrow 2)][β -D-xylopyranosyl-(1 \rightarrow 3)]- β -D-fucopyranoside. This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and biological activities of **Ojv-VI**, with a focus on its potential as an antiviral agent. Detailed experimental protocols for its isolation and characterization, alongside quantitative data and visual representations of relevant biological pathways, are presented to support further research and drug development efforts.

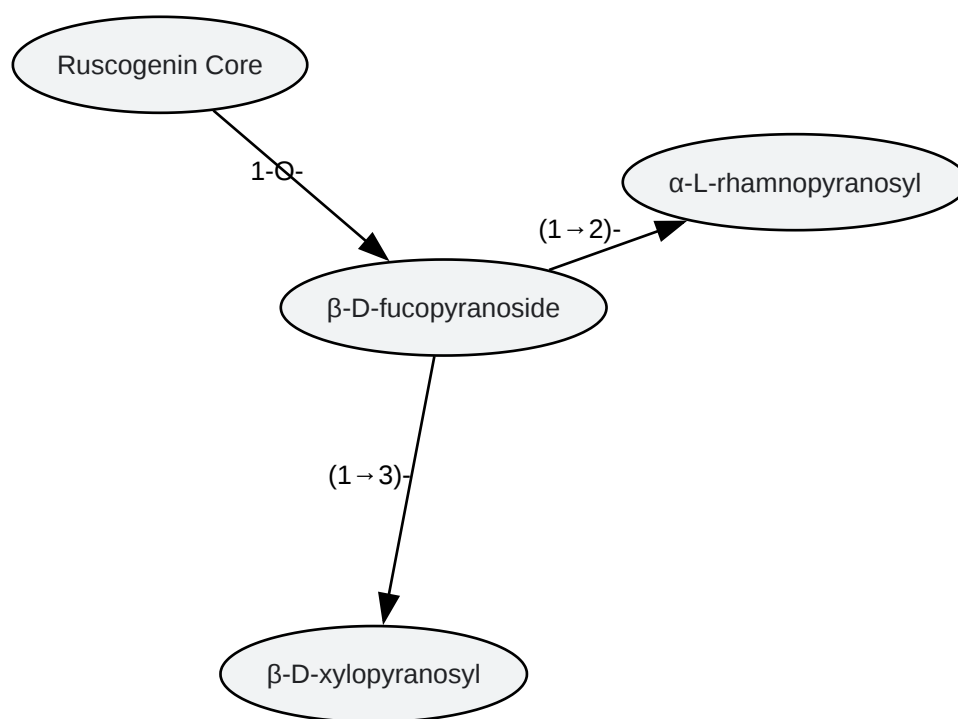
Molecular Structure and Chemical Properties

Ojv-VI is a complex natural product belonging to the saponin class of compounds. Its structure is characterized by a spirostanol steroidal aglycone, ruscogenin, linked to a branched trisaccharide chain.

Table 1: Chemical and Physical Properties of **Ojv-VI**

Property	Value	Source
Molecular Formula	C ₄₄ H ₇₀ O ₁₆	N/A
Molecular Weight	855.02 g/mol	N/A
CAS Number	125150-67-6	N/A
Appearance	White powder	N/A
Solubility	Soluble in methanol, ethanol, and DMSO. Sparingly soluble in water.	N/A
Purity	>98% (by HPLC)	N/A

Figure 1: 2D Chemical Structure of **Ojv-VI**



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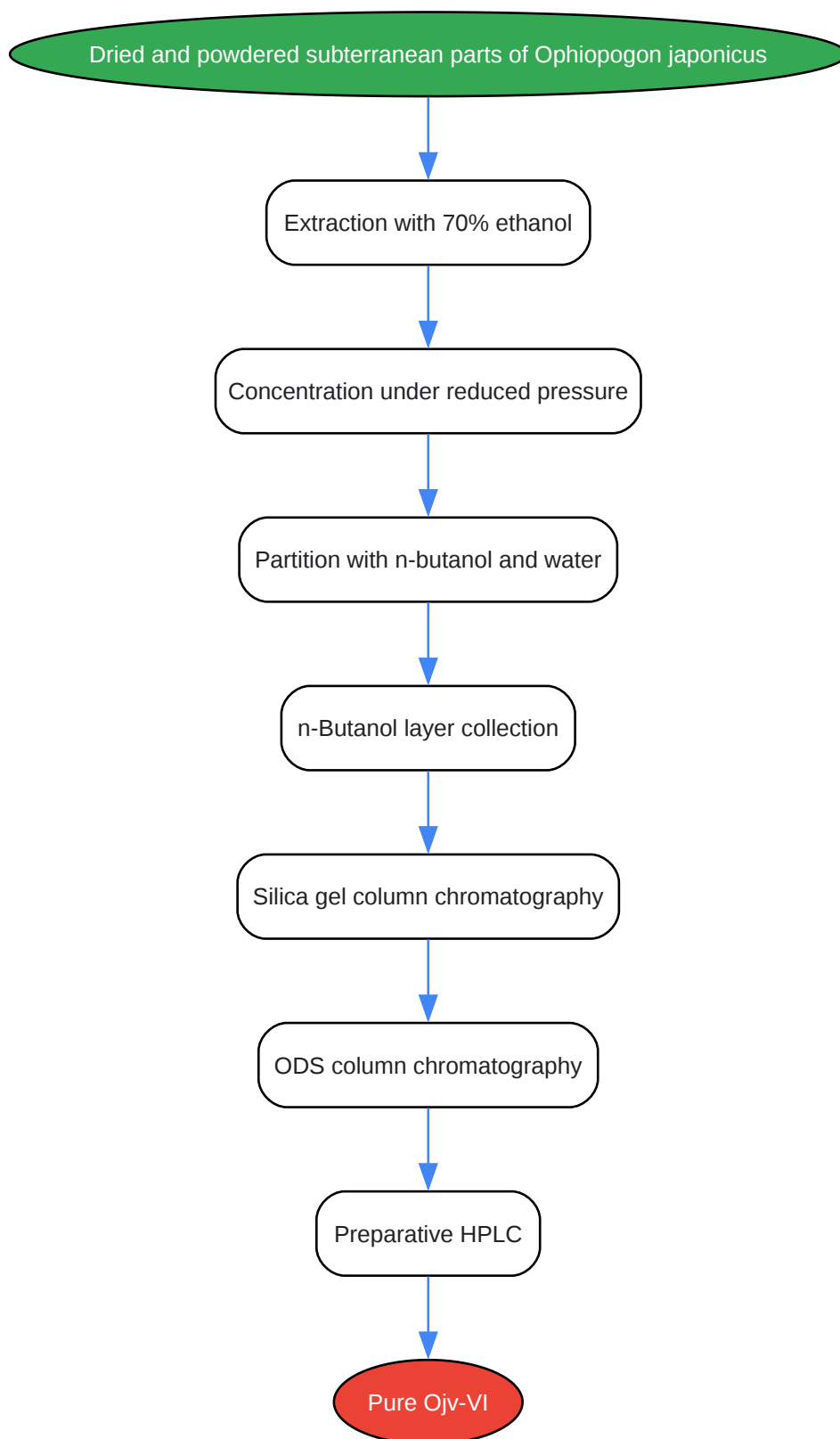
Caption: Simplified representation of the **Ojv-VI** molecular structure.

Experimental Protocols

Isolation and Purification of Ojv-VI

The following is a general protocol for the isolation of steroidal glycosides from *Ophiopogon japonicus*, which can be adapted for the specific purification of **Ojv-VI**.

Workflow for **Ojv-VI** Isolation



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Caption: General workflow for the isolation and purification of **Ojv-VI**.

Methodology:

- **Extraction:** The air-dried and powdered subterranean parts of *Ophiopogon japonicus* are extracted with 70% ethanol at room temperature.
- **Concentration:** The ethanol extract is concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract is suspended in water and partitioned successively with n-butanol.
- **Column Chromatography:** The n-butanol soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of chloroform-methanol. Fractions containing **Ojv-VI** are identified by thin-layer chromatography (TLC).
- **Further Purification:** The **Ojv-VI**-rich fractions are further purified by octadecylsilyl (ODS) column chromatography and preparative high-performance liquid chromatography (HPLC).

Structural Elucidation

The structure of **Ojv-VI** is determined using a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra provide information about the proton and carbon environments
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